Structural Characterization & Salt Selection: (S)-3-(4-bromophenyl)piperidine[1][2][3]

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Compound of Interest

Compound Name:	*(S)-3-(4-bromophenyl)piperidine hydrochloride*
CAS No.:	*2141967-71-5*
Cat. No.:	*B2769161*

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Executive Summary & Strategic Context

(S)-3-(4-bromophenyl)piperidine is a critical chiral pharmacophore, serving as a key intermediate in the synthesis of PARP inhibitors (e.g., Niraparib) and dopamine stabilizers.[1][2][3] In drug development, the isolation of the specific (S)-enantiomer is non-negotiable due to the distinct biological activity of chiral piperidines.[1][2]

This guide compares the structural performance of three distinct forms of this intermediate: the Free Base, the Hydrochloride (HCl) Salt, and the Di-p-toluoyl-L-tartrate (DPTT) Salt.[1][2] While the free base allows for chemical derivatization, it often presents as an oil or low-melting solid, making it unsuitable for solid-state characterization.[1][2] The comparison below focuses on crystallinity, absolute configuration determination, and process utility.

Comparative Analysis: Salt Forms & Crystallographic Utility[2][3]

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The choice of salt form dictates the success of X-ray diffraction (XRD) studies and the efficiency of chiral resolution.[1][2][3]

Performance Matrix

Feature	(S)-Free Base	Hydrochloride (HCl) Salt	Di-p-toluoyl-L-tartrate (DPTT) Salt
Physical State	Viscous Oil / Low-melting Solid	Crystalline Solid (High MP)	Crystalline Needles/Prisms
Crystallinity	Poor (Amorphous)	Excellent (Defined Lattice)	Good (Solvate formation common)
Hygroscopicity	Low	Moderate to High	Low
X-Ray Utility	Negligible	High (Packing analysis)	Critical (Enantiopurity confirmation)
Abs.[1][2][3][4][5] Config Method	N/A	Anomalous Dispersion (Br)	Internal Chiral Reference
Primary Use	Synthetic Intermediate	Storage & API Formulation	Chiral Resolution (Racemate Separation)

Technical Deep Dive[2][3][6]

A. The Hydrochloride Salt (The "Storage" Standard)

The HCl salt is the preferred form for bulk storage due to its chemical stability.[1][2][3] In X-ray diffraction, chloride salts of piperidines typically crystallize in orthorhombic or monoclinic space groups (e.g., $P2_12_12_1$ for chiral forms).[1][2][3]

- Mechanism: The protonated piperidine nitrogen forms strong ionic hydrogen bonds with the chloride anion (

  ), creating a rigid lattice.[1][2]
- Limitation: While excellent for confirming connectivity, HCl salts can sometimes form hydrates, complicating the unit cell analysis if the water content is not controlled.[1][2][3]

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B. The Di-p-toluoyl-L-tartrate Salt (The "Resolution" Powerhouse)

This is the industry standard for separating the (S)-enantiomer from the racemic mixture.[1][2]

- Mechanism: The large, chiral tartrate anion creates a "chiral pocket."[1][2][3] The (S)-amine forms a diastereomeric salt with the L-tartrate derivative that is significantly less soluble than the (R)-amine salt, allowing it to crystallize out.[1][2]
- Structural Insight: X-ray structures of this salt often reveal "columns" of piperidines flanked by the aromatic rings of the tartrate, stabilized by

  stacking interactions.[1][2]

Experimental Protocol: Crystallization for X-Ray Determination

To determine the absolute configuration (S vs. R) unambiguously, single-crystal X-ray diffraction (SC-XRD) is required.[1][2][3] The presence of the Bromine atom is a significant advantage, as it acts as a heavy atom for anomalous dispersion methods.[1][2][3]

Protocol: Vapor Diffusion Crystallization (HCl Salt)[1][2][3]

Objective: Grow diffraction-quality single crystals of (S)-3-(4-bromophenyl)piperidine HCl.

Reagents:

- (S)-3-(4-bromophenyl)piperidine (crude solid/oil)[1][2][3]
- Solvent A: Methanol (HPLC Grade)[1][2][3]
- Solvent B: Diethyl Ether or Hexane (Antisolvent)[1][2][3]
- 1M HCl in Diethyl Ether[1][2][3]

Workflow:

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- Salt Formation: Dissolve 50 mg of the free amine in 0.5 mL of Methanol. Dropwise add 1.1 equivalents of 1M HCl/Ether.[1][2][3] A white precipitate will form immediately.[1][2][3]
- Redissolution: Gently heat the vial (40°C) and add just enough Methanol to redissolve the precipitate. Filter through a 0.2 µm PTFE syringe filter into a clean narrow glass vial (inner vial).
- Vapor Diffusion Setup: Place the open inner vial inside a larger jar containing 5 mL of Diethyl Ether (outer vial). Cap the outer jar tightly.
- Equilibration: Store at 4°C undisturbed for 3-7 days. The ether vapors will slowly diffuse into the methanol, lowering solubility and promoting slow crystal growth.[1][2][3]
- Harvesting: Isolate colorless block-like crystals. Mount immediately on a goniometer using Paratone oil to prevent desolvation.[1][2][3]

Data Validation (Self-Check)

- Success Indicator: Crystals should extinguish polarized light sharply under a microscope.[1][2][3]
- Failure Mode: If "oiling out" occurs, the antisolvent diffusion was too fast.[1][2][3] Repeat using Ethanol/Heptane.[1][2][3]

Structural Determination Logic (The "Why")

When analyzing the X-ray data, two distinct methods confirm the (S)-configuration.

Method 1: Anomalous Dispersion (Heavy Atom Method)

Because the molecule contains Bromine (Z=35), it scatters X-rays significantly.[1][2][3]

- Flack Parameter: The crystallographer calculates the Flack parameter (

).[1][2][3]
  - : The structure is correct (S-configuration confirmed).
  - : The structure is the inverted image (Sample is R-enantiomer).[1][2][3]

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- Note: This method works even with the HCl salt (achiral counter-ion).[1][2][3]

Method 2: Internal Reference (Chiral Salt Method)

If using the Di-p-toluoyl-L-tartrate salt:

- The absolute configuration of the L-tartrate is known and fixed.[1][2]
- The refinement software fixes the tartrate geometry and solves the amine relative to it.[1][2][3]
- Verdict: This provides an unambiguous relative stereochemistry check.

Visualizing the Workflow

The following diagram illustrates the decision tree for processing the racemic material into a characterized (S)-enantiomer.

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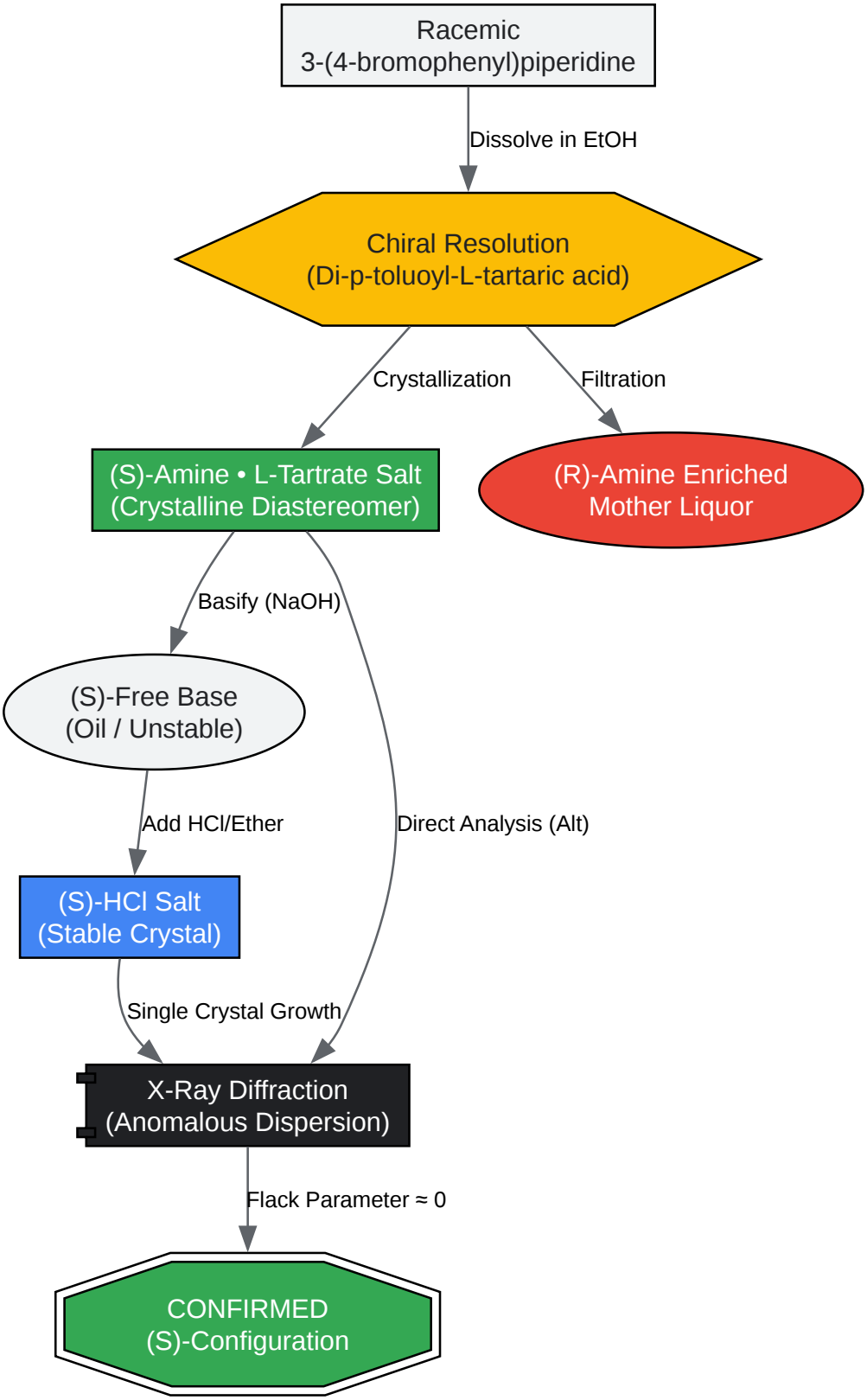

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Caption: Workflow for the resolution, salt formation, and crystallographic confirmation of (S)-3-(4-bromophenyl)piperidine.

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